

Fmoc-GABA-OH: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Fmoc-GABA-OH

Cat. No.: B557236

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Fmoc-GABA-OH** (4-(Fmoc-amino)butyric acid), a key reagent in peptide synthesis and proteomics research. It covers essential safety data, handling protocols, and its primary applications, with a focus on ensuring laboratory safety and experimental integrity.

Chemical and Physical Properties

Fmoc-GABA-OH is a white to off-white powder.^[1] It is a derivative of gamma-aminobutyric acid (GABA) with a fluorenylmethyloxycarbonyl (Fmoc) protecting group on the amine. This protecting group is crucial for its application in Fmoc solid-phase peptide synthesis.^[2]

Table 1: Physical and Chemical Properties of **Fmoc-GABA-OH**

Property	Value	References
CAS Number	116821-47-7	[2][3][4][5][6]
Molecular Formula	C ₁₉ H ₁₉ NO ₄	[2][3][4][5]
Molecular Weight	325.36 g/mol	[2][3][4][5]
Melting Point	168-174 °C	[2]
Boiling Point	571.9 °C at 760 mmHg (Predicted)	[3][7]
Density	1.256 g/cm ³ (Predicted)	[3][7]
Solubility	Slightly soluble in water. Soluble in organic solvents like DMSO and EtOH (with sonication).	[7][8]
Appearance	Colorless to white powder	[2]

Safety and Hazard Information

While not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard for a similar compound, standard laboratory precautions are essential.[1] The primary hazards are related to irritation upon contact or inhalation.

Table 2: Hazard Identification and Safety Precautions

Hazard Statement	Precautionary Statement	Pictogram	References
H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash it before reuse.	GHS07	[6] [7]
H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	GHS07	[6] [7]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.	GHS07	[6] [7]

P304+P340: IF
INHALED: Remove
person to fresh air and
keep comfortable for
breathing. P312: Call
a POISON
CENTER/doctor if you
feel unwell.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields or goggles are mandatory.[1][3][6]
- Hand Protection: Wear appropriate chemical-resistant gloves.[3][6][9]
- Respiratory Protection: A dust mask (e.g., type N95 (US) or type P1 (EN143)) should be used, especially when handling the powder and weighing it out.[1][3][6][9]
- Skin and Body Protection: A laboratory coat should be worn to prevent skin contact.[1][9]

Handling and Storage

Proper handling and storage are crucial to maintain the quality and stability of **Fmoc-GABA-OH**.

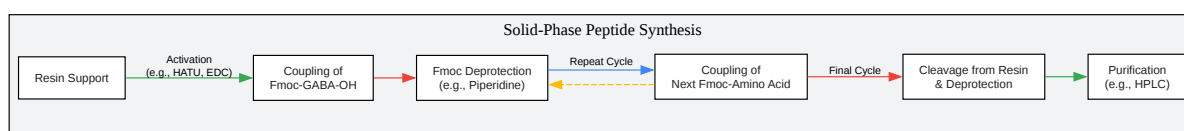
- Storage: Store in a tightly closed container in a refrigerator at 2-8°C.[2][3][6][7] For long-term storage of stock solutions, -20°C for up to one year or -80°C for up to two years is recommended.[10]
- Handling: Avoid contact with skin, eyes, and clothing.[1][11] Do not breathe dust.[9] Use non-sparking tools and handle in a well-ventilated area.[1][11]
- Stability: The compound is sensitive to heat and moisture.[6]

Experimental Protocols and Applications

Fmoc-GABA-OH is primarily used as a linker in solid-phase peptide synthesis, particularly in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and other chemical biology tools. [3][7][10] The Fmoc group serves as a temporary protecting group for the amine, which can be removed under basic conditions to allow for further conjugation. [3][7][10] The carboxylic acid end can be activated to react with primary amines to form a stable amide bond. [3][7][10]

General Workflow for Fmoc-GABA-OH in Peptide Synthesis

The following diagram illustrates a generalized workflow for the use of **Fmoc-GABA-OH** in solid-phase peptide synthesis.



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Caption: Generalized workflow for the incorporation of **Fmoc-GABA-OH** in solid-phase peptide synthesis.

First Aid Measures

In case of accidental exposure, follow these first-aid measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [9]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician. [9]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [9]

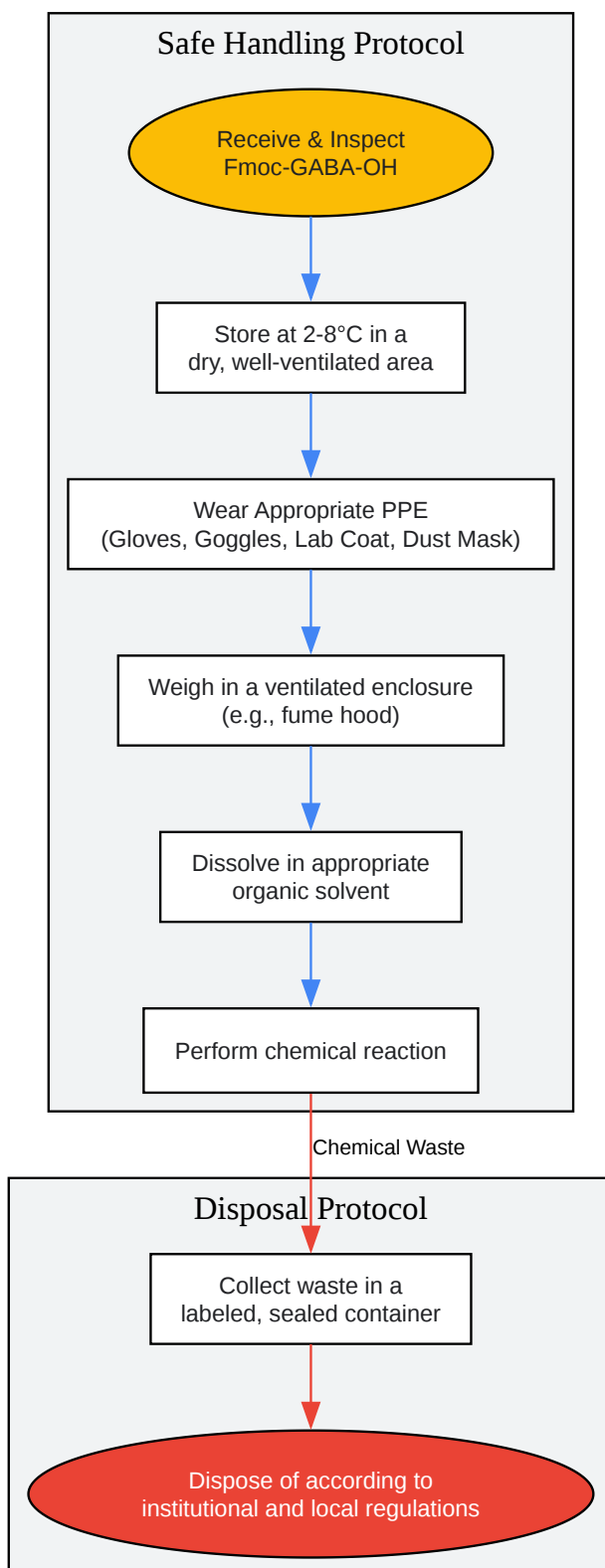
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[9]

Disposal Considerations

Dispose of waste material in accordance with federal, state, and local environmental control regulations.[1] Contaminated packaging should be disposed of as unused product.

Safe Handling and Disposal Logic

The following diagram outlines the logical flow for the safe handling and disposal of **Fmoc-GABA-OH**.



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Caption: Logical flow for the safe handling and disposal of **Fmoc-GABA-OH** in a laboratory setting.

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